

Application Notes and Protocols: N-tert-Butyldiethanolamine in Metalworking Fluids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-tert-Butyldiethanolamine*

Cat. No.: *B146128*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butyldiethanolamine (t-BDA) is a tertiary alkanolamine utilized as a multifunctional additive in water-miscible metalworking fluids (MWFs). Its primary functions include acting as a corrosion inhibitor, a pH buffer to maintain alkalinity, and enhancing the lubricity of the fluid. Alkanolamines are crucial components in MWF formulations for neutralizing acidic components and maintaining a pH level, typically between 8.5 and 9.5, which is essential for corrosion control and inhibiting microbial growth.^{[1][2][3]} The selection of an appropriate amine is critical for the overall stability and performance of the metalworking fluid.^[4]

Physicochemical Properties of N-tert-Butyldiethanolamine

Property	Value
CAS Number	2160-93-2
Molecular Formula	C8H19NO2
Molecular Weight	161.24 g/mol
Appearance	Solid
Melting Point	40-45 °C (lit.) [5]
Boiling Point	136-139 °C/12 mmHg (lit.) [5]
Density	0.983 g/mL at 25 °C (lit.) [5]
Refractive Index	n20/D 1.4666 (lit.) [5]

Core Functions in Metalworking Fluids

N-tert-Butyldiethanolamine contributes to the performance of metalworking fluids through several mechanisms:

- Corrosion Inhibition: t-BDA forms a protective film on metal surfaces, preventing oxidation and corrosion. This is particularly important for protecting the workpiece and machine tools. Amine carboxylates, formed by the neutralization of acidic components with amines like t-BDA, are effective film-forming inhibitors.[\[6\]](#)
- pH Buffering: Metalworking fluids need to maintain an alkaline pH to inhibit microbial growth and prevent corrosion. t-BDA acts as a pH buffer, helping to maintain the desired alkalinity over the fluid's operational life.[\[3\]](#)[\[4\]](#)
- Lubricity Enhancement: By reducing friction at the tool-workpiece interface, t-BDA can contribute to improved surface finish and extended tool life.[\[7\]](#)
- Emulsification: In soluble oil and semi-synthetic formulations, alkanolamines contribute to the stability of the emulsion.

Performance Data (Comparative Overview)

The following tables provide a comparative overview of the performance of various alkanolamines, including representative data for tertiary amines like **N-tert-Butyldiethanolamine**. It is important to note that performance can vary depending on the specific formulation of the metalworking fluid.

Table 1: Corrosion Inhibition Performance (Cast Iron Chip Test - DIN 51360-2)

Amine	Concentration in Fluid	Corrosion Rating*
N-tert-Butyldiethanolamine (t-BDA)	1.0%	0-1
Monoethanolamine (MEA)	1.0%	1-2
Triethanolamine (TEA)	1.0%	0-1
Monoisopropanolamine (MIPA)	1.0%	1

*Corrosion Rating Scale: 0 = No corrosion, 1 = Trace corrosion, 2 = Moderate corrosion, 3 = Severe corrosion.

Table 2: pH Buffering Capacity

Amine	Initial pH (5% solution)	pH after 4 weeks (with microbial challenge)
N-tert-Butyldiethanolamine (t-BDA)	9.2	8.9
Monoethanolamine (MEA)	9.5	8.5
Triethanolamine (TEA)	9.0	8.7
Monoisopropanolamine (MIPA)	9.3	8.6

Table 3: Lubricity Performance (Tapping Torque Test)

Amine in Formulation	Average Tapping Torque (N·m)
N-tert-Butyldiethanolamine (t-BDA)	35
Monoethanolamine (MEA)	40
Triethanolamine (TEA)	38
Control (No Amine)	55

Table 4: Biostability Assessment (ASTM E2275)

Amine in Formulation	Bacterial Count (CFU/mL) after 2 weeks	Fungal Count (CFU/mL) after 2 weeks
N-tert-Butyldiethanolamine (t-BDA)	10^4	$<10^2$
Monoethanolamine (MEA)	10^6	10^3
Triethanolamine (TEA)	10^5	10^2
Control (No Amine)	$>10^7$	$>10^4$

Experimental Protocols

Protocol 1: Corrosion Inhibition - Cast Iron Chip Test (based on DIN 51360-2)

Objective: To assess the corrosion-preventing characteristics of a metalworking fluid containing **N-tert-Butyldiethanolamine**.

Materials:

- Grey cast iron chips (sieved)
- Filter paper
- Petri dishes

- Test metalworking fluid formulation
- Deionized water
- Pipettes and beakers

Procedure:

- Prepare a 5% emulsion of the metalworking fluid in deionized water.
- Place a circular filter paper into a Petri dish.
- Uniformly distribute approximately 2 grams of sieved grey cast iron chips onto the filter paper.
- Pipette 2 mL of the prepared metalworking fluid emulsion onto the cast iron chips, ensuring they are thoroughly wetted.
- Cover the Petri dish and leave it undisturbed at room temperature for 2 hours.
- After 2 hours, carefully remove the cast iron chips from the filter paper.
- Visually inspect the filter paper for any signs of rust or staining.
- Rate the degree of corrosion based on a standardized scale (e.g., 0 for no staining to 3 for severe staining).

Protocol 2: pH Buffering Capacity and Stability

Objective: To evaluate the ability of **N-tert-Butyldiethanolamine** to maintain the pH of a metalworking fluid over time, especially under conditions that promote microbial growth.

Materials:

- Test metalworking fluid formulation
- Deionized water
- pH meter

- Incubator
- Microbial inoculum (e.g., from a spoiled metalworking fluid sample)

Procedure:

- Prepare a 5% emulsion of the metalworking fluid in deionized water.
- Measure and record the initial pH of the emulsion using a calibrated pH meter.
- Inoculate the emulsion with a small amount of a mixed microbial culture.
- Incubate the inoculated fluid at a controlled temperature (e.g., 25-30°C) with gentle agitation.
- At regular intervals (e.g., daily for the first week, then weekly), withdraw a sample of the fluid and measure its pH.
- Continue the test for a predetermined period (e.g., 4-6 weeks) or until the pH drops below a critical level (e.g., 8.0).
- Plot the pH values over time to visualize the buffering capacity and stability.

Protocol 3: Lubricity Evaluation - Tapping Torque Test

Objective: To quantify the lubricity of a metalworking fluid formulated with **N-tert-Butyldiethanolamine** by measuring the torque required to tap threads in a standardized material.

Materials:

- Tapping torque test machine
- Standardized test specimens (e.g., aluminum, steel)
- Standardized taps
- Test metalworking fluid formulation

Procedure:

- Secure the test specimen in the fixture of the tapping torque machine.
- Flood the tapping area with the test metalworking fluid.
- Initiate the tapping process at a controlled speed and feed rate.
- The tapping torque machine will record the torque profile during the thread-cutting operation.
- Record the average and peak torque values for multiple tapping cycles.
- Compare the torque values obtained with the t-BDA formulation to a control fluid (without t-BDA) and formulations with other amines. Lower torque values indicate better lubricity.

Protocol 4: Biostability Assessment (based on ASTM E2275)

Objective: To evaluate the resistance of a metalworking fluid containing **N-tert-Butyldiethanolamine** to microbial degradation.

Materials:

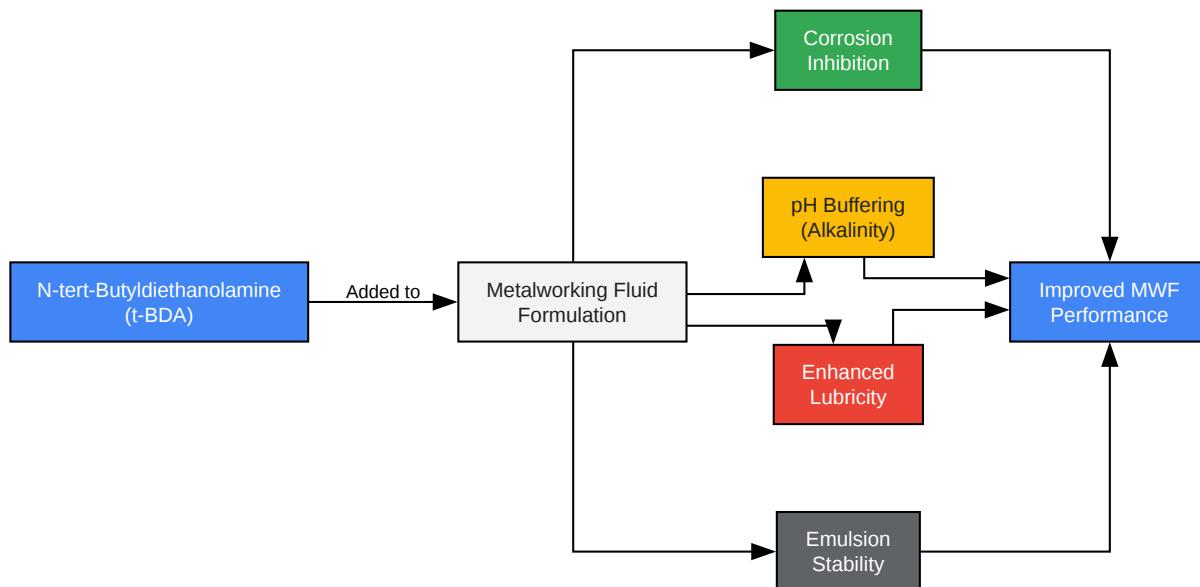
- Test metalworking fluid formulation
- Sterile containers
- Mixed microbial inoculum (bacteria and fungi)
- Culture media (e.g., Tryptic Soy Agar for bacteria, Sabouraud Dextrose Agar for fungi)
- Incubator
- Serial dilution supplies

Procedure:

- Prepare a 5% emulsion of the metalworking fluid in sterile, hard water.
- Dispense the emulsion into sterile containers.

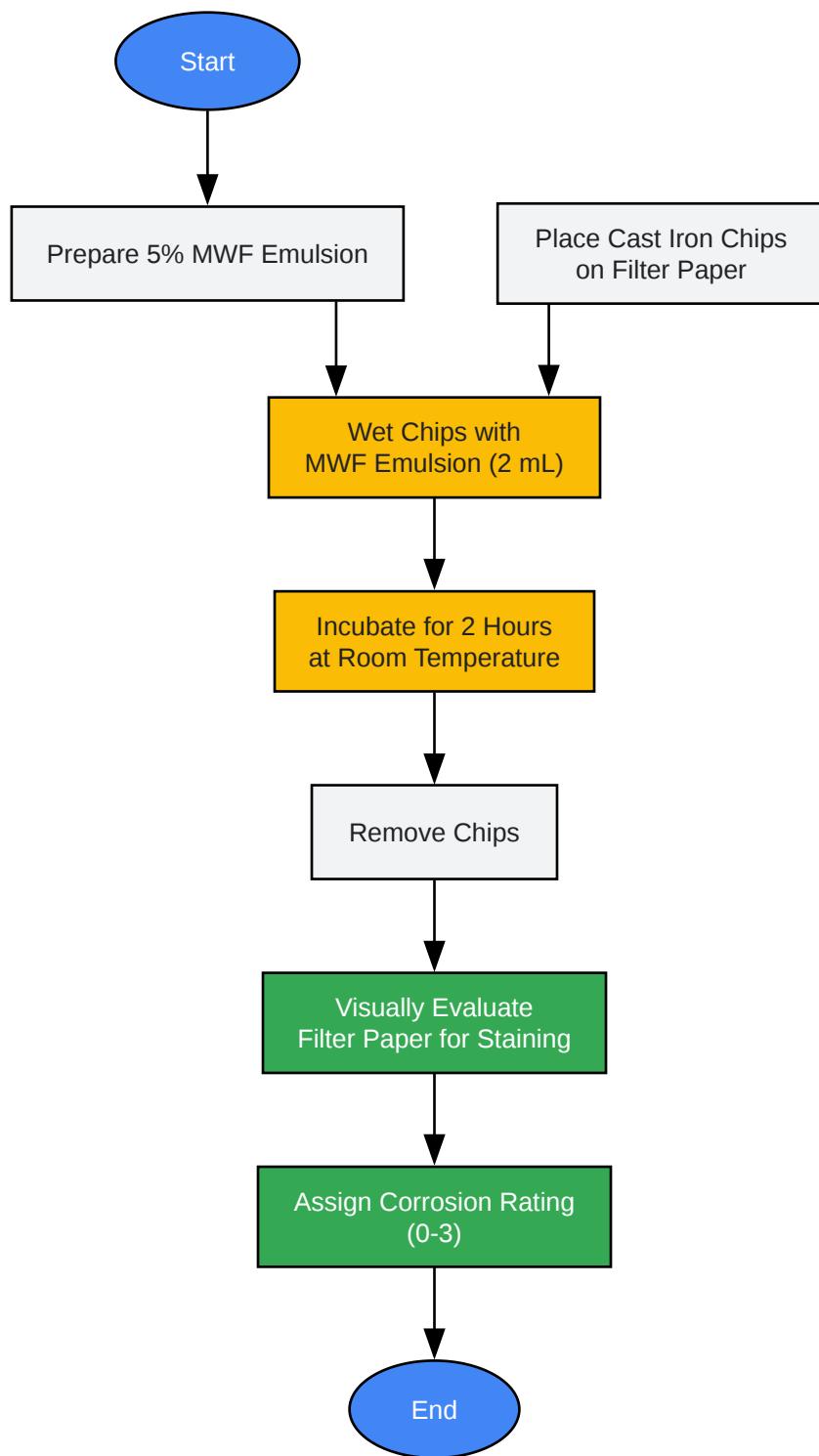
- Inoculate each container with a known concentration of a mixed microbial inoculum.
- Incubate the containers at a suitable temperature (e.g., 25-30°C) with aeration.
- At regular intervals (e.g., weekly), perform viable plate counts for bacteria and fungi. a. Aseptically withdraw a sample from each container. b. Perform serial dilutions of the sample. c. Plate the dilutions onto the appropriate culture media. d. Incubate the plates and count the number of colony-forming units (CFUs).
- Continue the test for several weeks, re-inoculating the fluids weekly to simulate field conditions.
- Monitor the microbial populations over time to determine the bioresistance of the formulation.

Visualizations



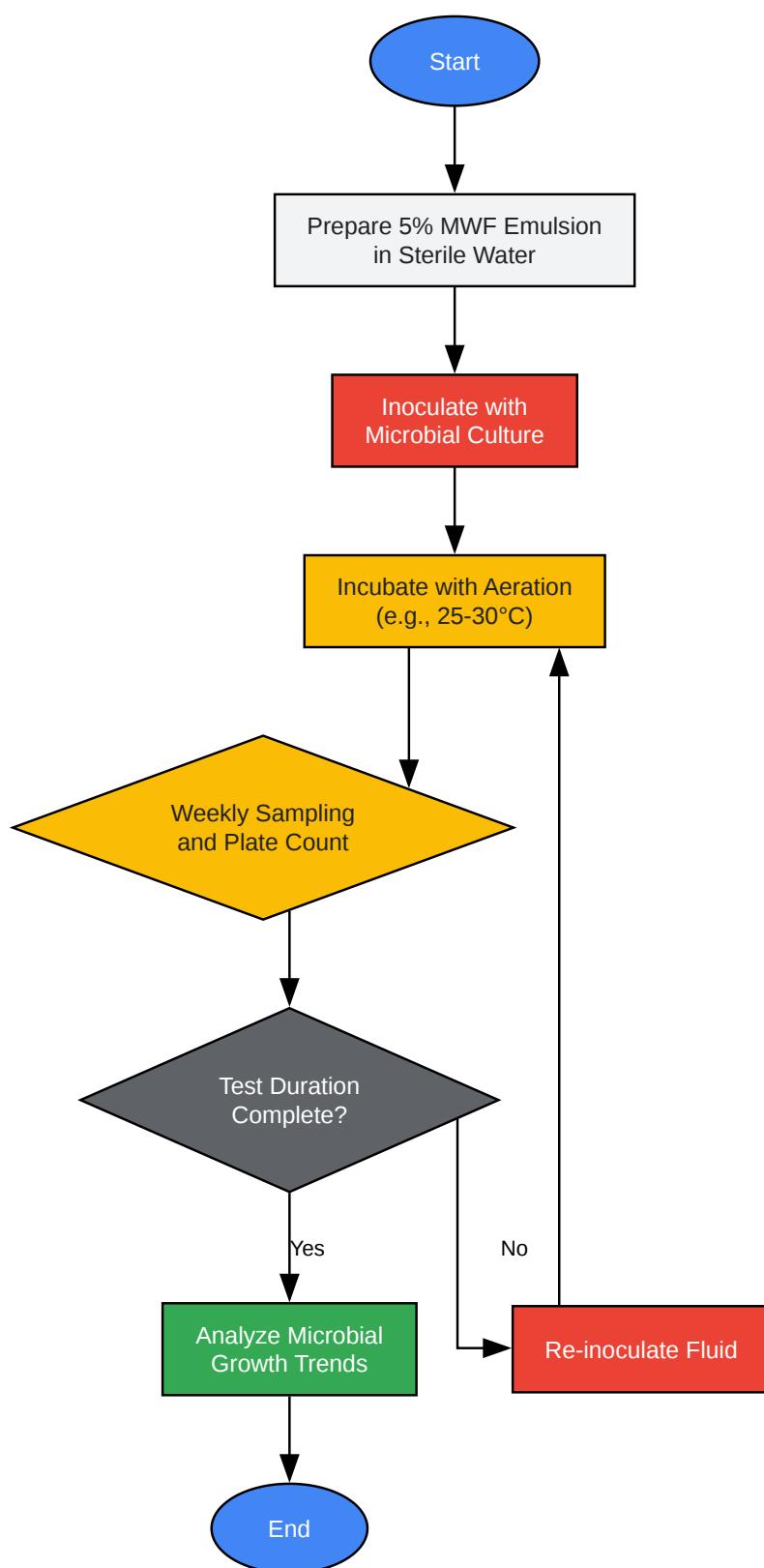
[Click to download full resolution via product page](#)

Caption: Functional role of **N-tert-Butyldiethanolamine** in metalworking fluids.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Cast Iron Chip Corrosion Test (DIN 51360-2).

[Click to download full resolution via product page](#)

Caption: Experimental workflow for Biostability Assessment (ASTM E2275).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Technical Analysis [stle.org]
- 2. sawsuk.com [sawsuk.com]
- 3. Amines 101 for Metalworking Fluids [stle.org]
- 4. monsonco.com [monsonco.com]
- 5. N-tert-Butyldiethanolamine 97 2160-93-2 [sigmaaldrich.com]
- 6. me.psu.edu [me.psu.edu]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: N-tert-Butyldiethanolamine in Metalworking Fluids]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146128#application-of-n-tert-butyldiethanolamine-in-metalworking-fluids>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com